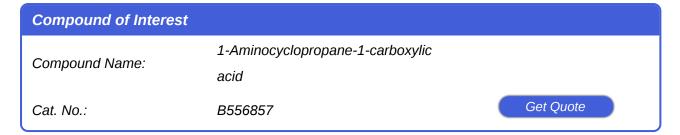


Ethylene-Independent 1-Aminocyclopropane-1-Carboxylic Acid Signaling: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Aminocyclopropane-1-carboxylic acid (ACC) is widely recognized as the immediate precursor to the plant hormone ethylene.[1] For decades, the application of exogenous ACC has been a standard method to study ethylene-dependent physiological responses. However, a growing body of evidence reveals that ACC also functions as a signaling molecule in its own right, operating through pathways independent of ethylene perception and signaling.[1][2] This "non-canonical" ACC signaling has been implicated in a variety of developmental processes and stress responses, presenting new avenues for research and potential targets for agricultural and pharmaceutical development.

This technical guide provides an in-depth overview of the ethylene-independent ACC signaling pathway. It is designed for researchers, scientists, and drug development professionals seeking a comprehensive understanding of the core mechanisms, experimental validation, and key molecular players involved. The guide summarizes quantitative data from pivotal studies, details relevant experimental protocols, and provides visual representations of the signaling cascades.

Core Signaling Pathways



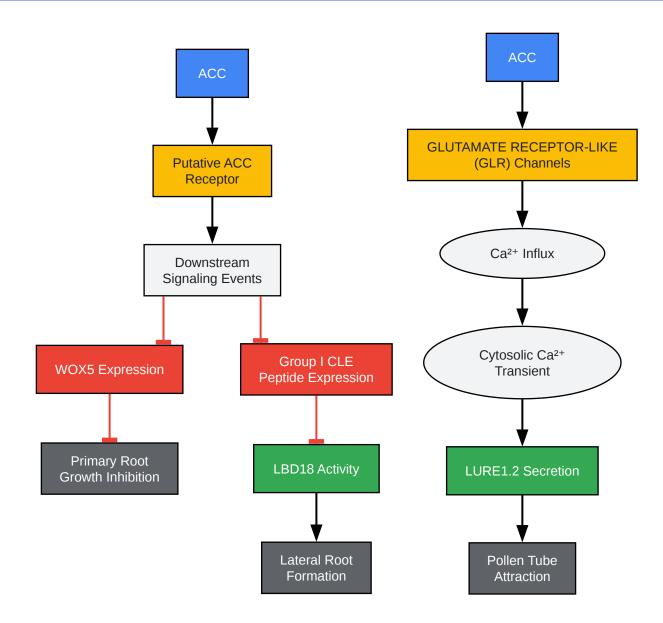
Ethylene-independent ACC signaling has been identified in several key physiological contexts. Below are summaries and diagrams of the most well-characterized pathways.

Root Development and Cell Wall Integrity

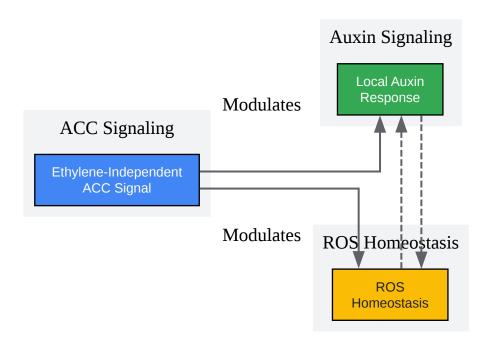
ACC plays a crucial role in regulating root growth and responding to cell wall stress, independent of the canonical ethylene signaling cascade. This pathway is particularly evident in studies using ethylene-insensitive mutants, such as ein2-1, where ACC still elicits a significant response.[1]

A proposed pathway involves the perception of ACC, leading to a signaling cascade that modulates the expression of key developmental regulators in the root tip. This includes the downregulation of the quiescent center-specific transcription factor WUSCHEL RELATED HOMEOBOX 5 (WOX5) and a group of CLAVATA3/EMBRYO SURROUNDING REGION (CLE) peptide genes. The repression of these CLE peptides is thought to relieve the inhibition of another transcription factor, LATERAL ORGAN BOUNDARY DOMAIN 18 (LBD18), thereby promoting lateral root formation.

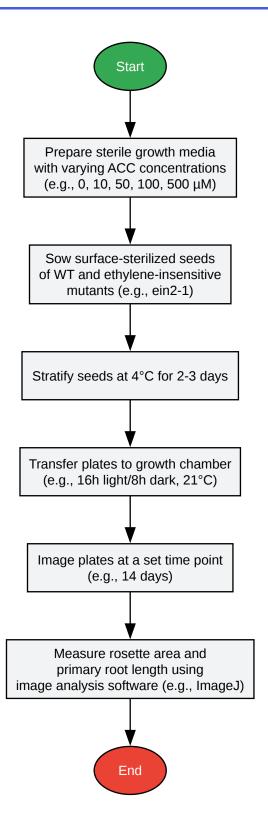












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